

IR spectrum of 1-Chloro-3-ethynyl-2-fluorobenzene

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Compound of Interest

Compound Name: *1-Chloro-3-ethynyl-2-fluorobenzene*

CAS No.: *1341512-63-7*

Cat. No.: *B1400961*

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Introduction to the Molecule and IR Spectroscopy

1-Chloro-3-ethynyl-2-fluorobenzene is a halogenated phenylacetylene derivative. Such molecules are valuable building blocks in organic synthesis, particularly in the development of pharmaceuticals and advanced materials, due to the reactive nature of the ethynyl group and the electronic modifications imparted by the halogen substituents.

Infrared (IR) spectroscopy is an indispensable analytical technique for the structural elucidation of organic compounds.[1] It operates by measuring the absorption of infrared radiation by a molecule, which excites various molecular vibrations.[2] Each type of covalent bond (e.g., C-H, C≡C, C-F) vibrates at a characteristic frequency, resulting in an absorption band at a specific wavenumber (cm^{-1}) in the IR spectrum.[3] This spectrum serves as a unique molecular "fingerprint," allowing for the identification of functional groups and the confirmation of molecular identity.[1]

For **1-Chloro-3-ethynyl-2-fluorobenzene**, we anticipate a complex yet interpretable spectrum with distinct signals from the alkyne's $\equiv\text{C-H}$ and $\text{C}\equiv\text{C}$ bonds, the aromatic ring's C-H and $\text{C}=\text{C}$ bonds, and the strong, characteristic absorptions of the C-F and C-Cl bonds.^{[4][5][6]}

Molecular Structure and Fundamental Vibrational Modes

The vibrational characteristics of **1-Chloro-3-ethynyl-2-fluorobenzene** are dictated by its unique assembly of functional groups on a benzene scaffold. The interpretation of its IR spectrum requires a detailed analysis of each component.

- **Terminal Ethynyl Group ($-\text{C}\equiv\text{CH}$):** This group is responsible for two highly characteristic and diagnostic absorptions: the stretching vibration of the terminal $\equiv\text{C-H}$ bond and the stretching of the carbon-carbon triple bond ($\text{C}\equiv\text{C}$).^[7]
- **Aromatic Ring (1,2,3-Trisubstituted Benzene):** The benzene ring gives rise to several absorptions, including C-H stretching, $\text{C}=\text{C}$ in-ring stretching, and C-H out-of-plane bending vibrations.^{[6][8]} The positions of the out-of-plane bending bands are particularly sensitive to the substitution pattern on the ring.^[6]
- **Halogen Substituents (C-F and C-Cl):** The carbon-halogen bonds produce strong stretching vibrations in the fingerprint region of the spectrum.^[9] The high electronegativity of fluorine results in a very strong C-F stretching absorption.^[4] The C-Cl stretch occurs at a lower frequency due to the greater mass of chlorine.^{[9][10]}

The combination of these groups, along with their electronic interactions (inductive effects from the halogens), will define the final appearance of the IR spectrum.

Caption: Molecular structure highlighting key bonds.

Predictive IR Spectrum Analysis: A Region-by-Region Breakdown

The IR spectrum can be divided into distinct regions, each corresponding to different types of molecular vibrations.^[11]

High-Frequency Region (4000-2500 cm^{-1})

This region is dominated by stretching vibrations of bonds involving hydrogen.^[1]

- $\equiv\text{C-H}$ Stretch (Terminal Alkyne): A sharp and strong absorption band is predicted in the range of 3330-3270 cm^{-1} .^{[7][12]} This peak is highly diagnostic for the presence of a terminal alkyne and is one of the most unambiguous features to look for.^[5]
- Aromatic C-H Stretch: Stretching vibrations of the C-H bonds on the benzene ring will produce one or more weaker bands at wavenumbers just above 3000 cm^{-1} , typically in the 3100-3000 cm^{-1} range.^{[3][6]}

Triple Bond Region (2300-2000 cm^{-1})

This area of the spectrum is where triple bond stretches are observed.

- $\text{C}\equiv\text{C}$ Stretch (Alkyne): The carbon-carbon triple bond stretch is expected to appear between 2260-2100 cm^{-1} .^[7] For terminal alkynes like this one, the band is typically weak to medium in intensity.^{[5][13]} Its presence, along with the $\equiv\text{C-H}$ stretch, provides conclusive evidence for the ethynyl group.

Fingerprint Region (< 1600 cm^{-1})

This region contains a high density of peaks and is unique to the molecule as a whole.^[1] While complex, several key vibrations can be assigned.

- Aromatic C=C Stretches: The stretching of carbon-carbon bonds within the aromatic ring results in a series of bands, typically of variable intensity, in the 1600-1450 cm^{-1} range.^{[3][8]} Two common bands appear near 1600 cm^{-1} and 1500-1430 cm^{-1} .^[5]
- C-F Stretch: The carbon-fluorine bond stretch gives rise to a very strong and intense absorption band between 1360 and 1000 cm^{-1} .^[4] This is often one of the most prominent peaks in the fingerprint region of a fluorinated compound.
- C-Cl Stretch: The carbon-chlorine stretch is expected to produce a medium to strong intensity band at a lower wavenumber, generally in the 850-550 cm^{-1} range.^[14]

- Aromatic C-H Out-of-Plane (OOP) Bending: These vibrations are highly characteristic of the substitution pattern on the benzene ring and appear between 900-675 cm^{-1} .^[6] For a 1,2,3-trisubstituted ring, specific patterns of bands are expected in this region, which can be used to confirm the isomer's identity.

Summary of Predicted Spectral Data

The following table summarizes the anticipated key absorption bands for **1-Chloro-3-ethynyl-2-fluorobenzene**, their corresponding vibrational modes, and their expected characteristics.

Wavenumber Range (cm^{-1})	Vibrational Mode	Expected Intensity	Characteristics
3330 - 3270	$\equiv\text{C-H}$ Stretch (Alkyne)	Strong	Sharp
3100 - 3000	$=\text{C-H}$ Stretch (Aromatic)	Weak to Medium	Often multiple peaks
2260 - 2100	$-\text{C}\equiv\text{C}-$ Stretch (Alkyne)	Weak to Medium	Sharp
1600 - 1450	$\text{C}=\text{C}$ Stretch (Aromatic Ring)	Medium to Weak	Multiple sharp peaks
1360 - 1000	C-F Stretch	Strong	Intense, often broad
900 - 675	C-H Out-of-Plane Bending (Aromatic)	Strong to Medium	Pattern-dependent
850 - 550	C-Cl Stretch	Medium to Strong	

Experimental Protocol: Acquiring the IR Spectrum via ATR-FTIR

Attenuated Total Reflectance (ATR) is a modern, rapid, and non-destructive method for obtaining the IR spectrum of liquid and solid samples with minimal preparation.^[11]

Causality and Experimental Choices

- Why ATR? ATR is chosen for its simplicity and speed. It is ideal for a liquid sample like **1-Chloro-3-ethynyl-2-fluorobenzene**[\[15\]](#) as it requires only a single drop placed directly on the crystal, eliminating the need for traditional KBr pellets or liquid cells.
- The Background Scan: A background spectrum must be collected before the sample is analyzed. This is a self-validating step that measures the ambient atmosphere (CO₂ and water vapor) and any residues on the ATR crystal. The instrument software automatically subtracts this background from the sample spectrum, ensuring that the resulting data is purely from the compound of interest.
- Crystal Cleaning: The ATR crystal (typically diamond or zinc selenide) must be meticulously cleaned before the background scan and after the sample analysis. This prevents cross-contamination and ensures the integrity of the spectral data. Isopropanol is a common and effective solvent for this purpose.

Step-by-Step Methodology

- Instrument Preparation: Ensure the FTIR spectrometer is powered on and has reached thermal equilibrium as per the manufacturer's guidelines.
- Crystal Cleaning: Using a lint-free wipe dampened with a volatile solvent (e.g., isopropanol), gently clean the surface of the ATR crystal. Allow the solvent to fully evaporate.
- Background Acquisition: Initiate a "background scan" using the instrument's software. This scan typically involves 16 to 32 co-added scans for a good signal-to-noise ratio.
- Sample Application: Place a single, small drop of **1-Chloro-3-ethynyl-2-fluorobenzene** directly onto the center of the clean ATR crystal. Ensure the crystal surface is fully covered.
- Sample Spectrum Acquisition: Initiate the "sample scan" using the same parameters as the background scan. The software will process the data, perform the background subtraction, and display the final absorbance or transmittance spectrum.
- Data Analysis: Identify the key absorption bands and compare their wavenumbers and relative intensities to the predicted values in Section 4.

- Final Cleaning: Thoroughly clean the sample from the ATR crystal using a lint-free wipe and appropriate solvent.



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Caption: Experimental workflow for ATR-FTIR analysis.

Conclusion

The infrared spectrum of **1-Chloro-3-ethynyl-2-fluorobenzene** is predicted to be rich in information, providing clear and distinct markers for its key structural features. The presence of a sharp, strong band around 3300 cm^{-1} ($\equiv\text{C-H}$ stretch) and a weaker band near 2150 cm^{-1} ($\text{C}\equiv\text{C}$ stretch) would confirm the terminal alkyne. Aromaticity would be evidenced by C-H stretches above 3000 cm^{-1} and ring C=C stretches between $1450\text{-}1600\text{ cm}^{-1}$. Crucially, the presence of the halogen substituents would be confirmed by a very strong C-F absorption in the $1000\text{-}1360\text{ cm}^{-1}$ range and a C-Cl band between $850\text{-}550\text{ cm}^{-1}$. By following the outlined experimental protocol and using this predictive guide for interpretation, researchers can effectively use FTIR spectroscopy to verify the identity, assess the purity, and confirm the structural integrity of **1-Chloro-3-ethynyl-2-fluorobenzene** in their research and development endeavors.

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